

# "biological activity of Ingenol-5,20-acetonide-3-O-angelate"

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## Compound of Interest

Compound Name: *Ingenol-5,20-acetonide-3-O-angelate*

Cat. No.: *B10862246*

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## Technical Guide: Biological Activity of Ingenol-3-Angelate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides an in-depth overview of the biological activity of Ingenol-3-angelate (also known as PEP005 and Ingenol Mebutate). While the specified topic is "**Ingenol-5,20-acetonide-3-O-angelate**," it is crucial to note that this compound is primarily a synthetic intermediate used in the preparation of Ingenol-3-angelate. The vast body of scientific literature on biological activity focuses on Ingenol-3-angelate as the active compound. This guide will, therefore, concentrate on the biological effects of Ingenol-3-angelate, the active moiety responsible for its therapeutic effects.

Ingenol-3-angelate is a diterpene ester extracted from the sap of the plant *Euphorbia peplus*. It is the active ingredient in the topical medication Picato®, which is approved for the treatment of actinic keratosis. Its mechanism of action is multifaceted, involving direct induction of cell death and the stimulation of a robust inflammatory response, which contributes to its anti-tumor activity.

### Quantitative Biological Activity Data

The anti-proliferative activity of Ingenol-3-angelate has been evaluated across a range of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values vary depending on the cell line and the duration of exposure.

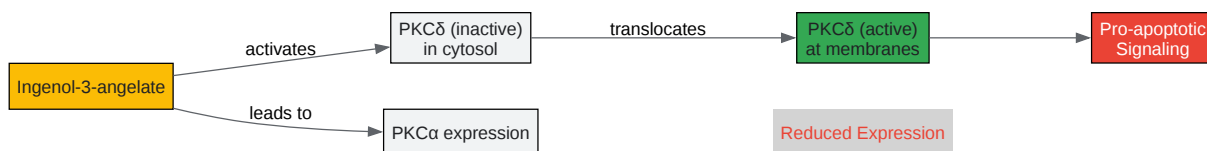
Cell Line	Cancer Type	IC50 (μM)	Exposure Time	Reference
Colo205	Colon Cancer	0.01	48 hours	
MDA-MB-435	Melanoma	2.6	Not Specified	
HCC2998	Colon Cancer	30	48 hours	
HCT116	Colon Cancer	120	48 hours	
HT29	Colon Cancer	140	48 hours	
A2058	Human Melanoma	~38	Not Specified	<a href="#">[1]</a>
HT144	Human Melanoma	~46	Not Specified	<a href="#">[1]</a>

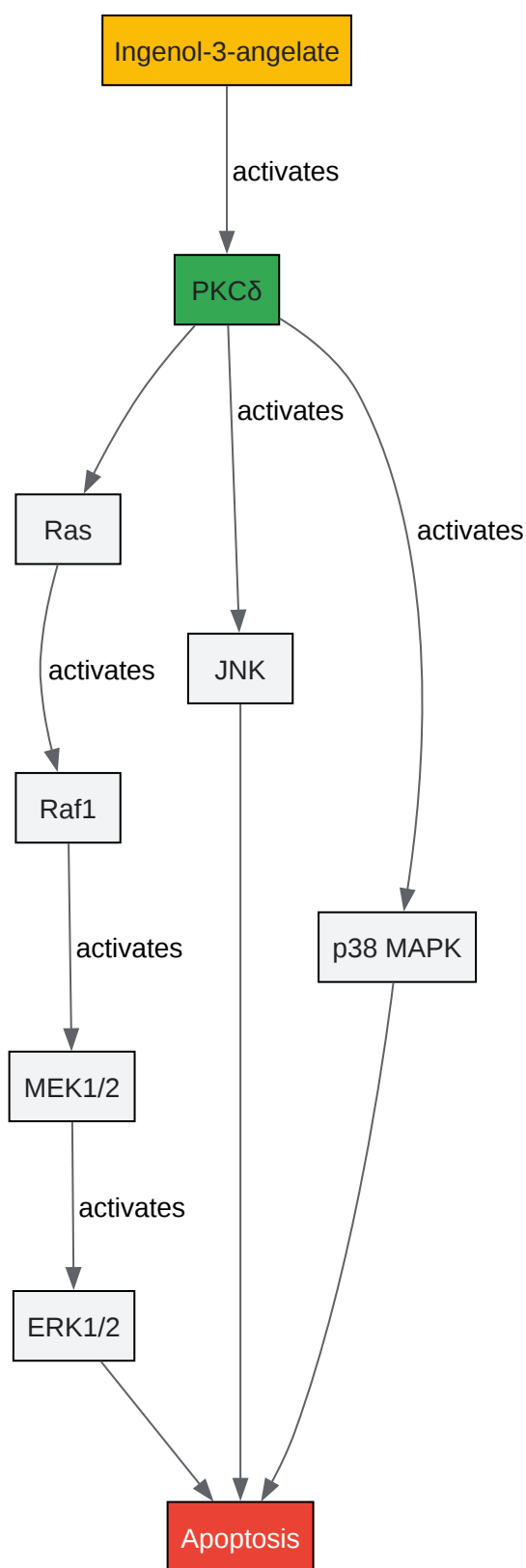
## Mechanism of Action and Signaling Pathways

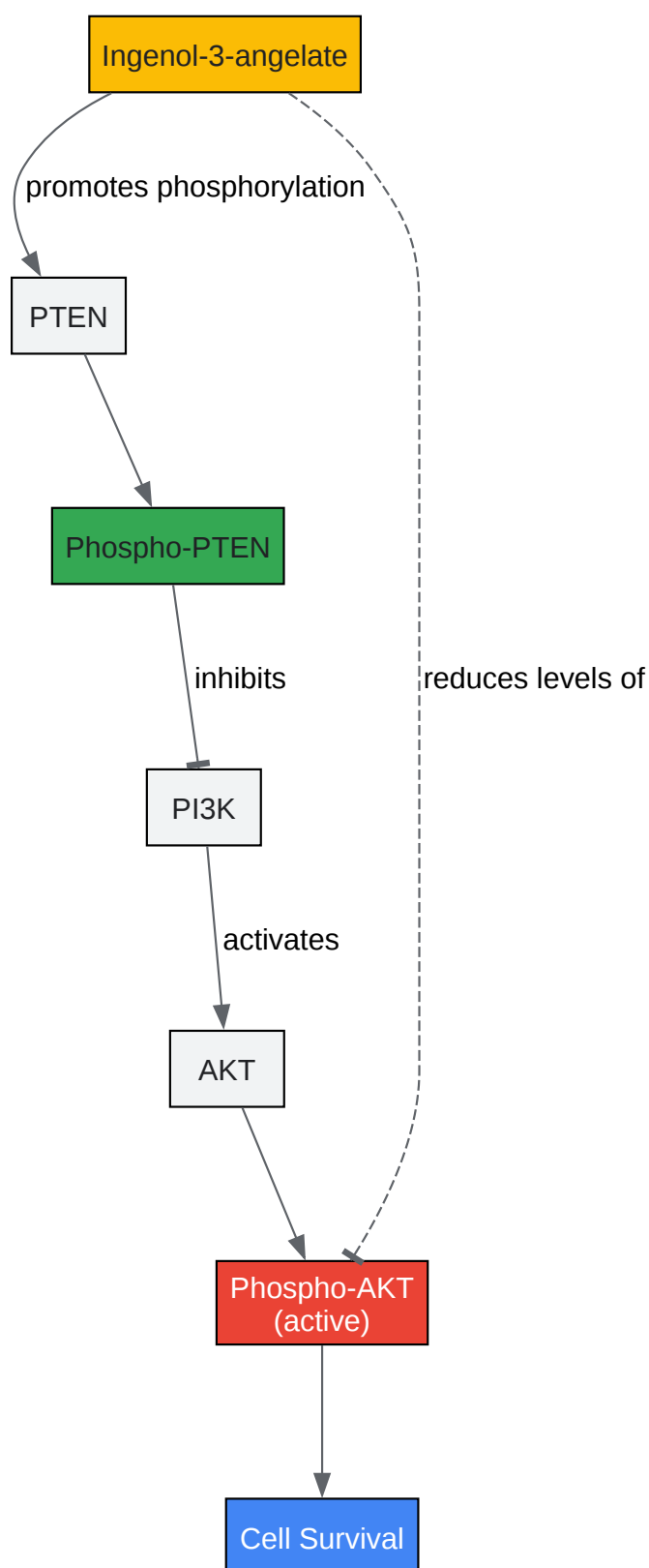
Ingenol-3-angelate exerts its biological effects primarily through the activation of Protein Kinase C (PKC) isoforms. This activation triggers a cascade of downstream signaling events that lead to both direct tumor cell death and an inflammatory response that further contributes to the elimination of cancerous cells.

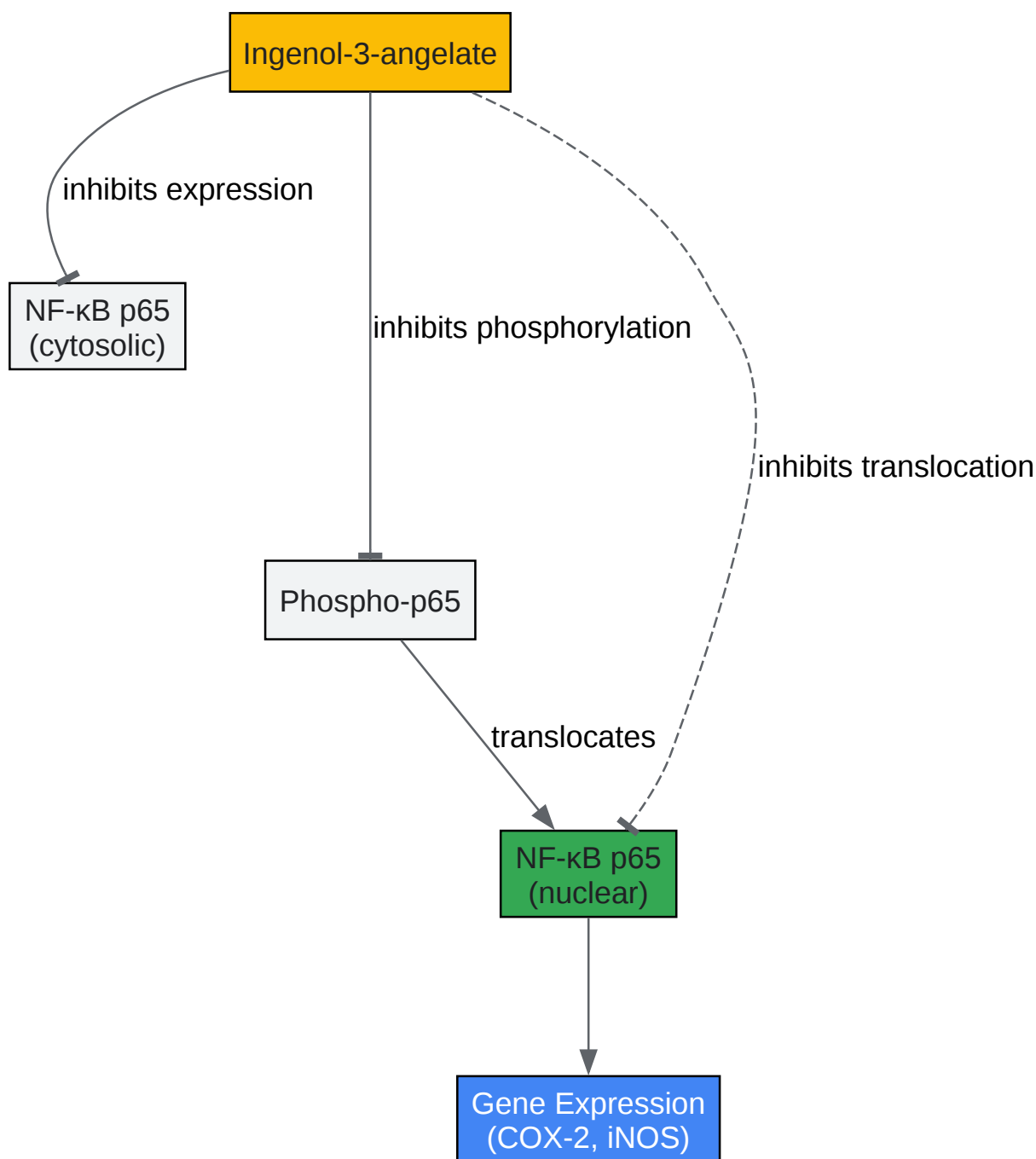
### Protein Kinase C (PKC) Activation

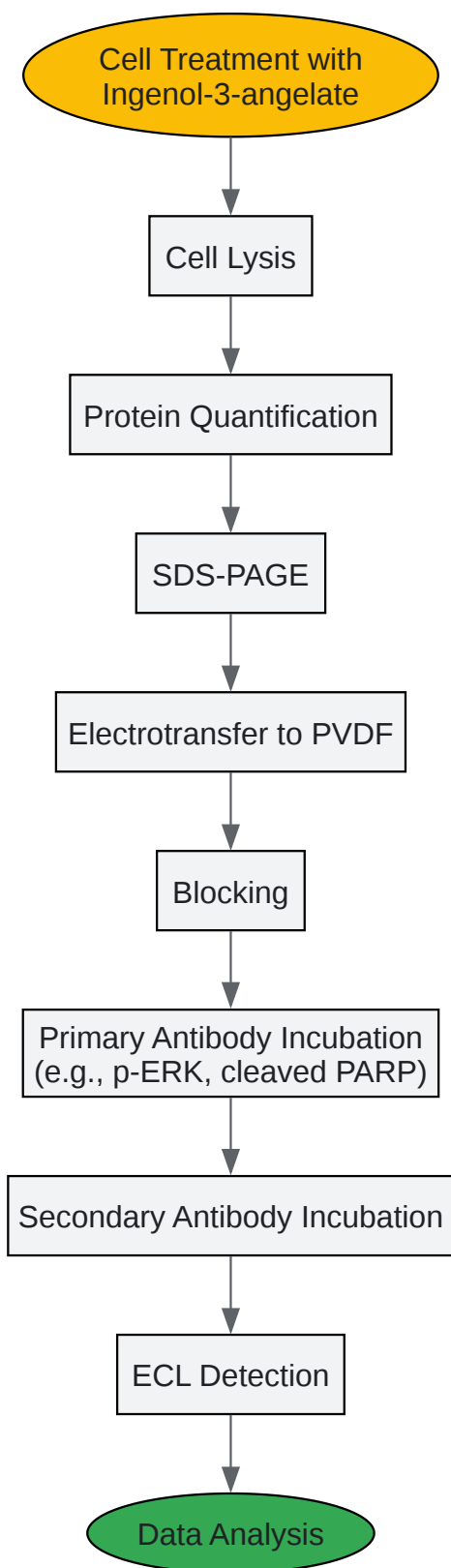
Ingenol-3-angelate is a potent activator of PKC, showing a preference for novel PKC isoforms, particularly PKCδ.[\[2\]](#) Upon activation, PKCδ translocates from the cytosol to various cellular membranes, including the nucleus, where it mediates pro-apoptotic signals.[\[3\]](#) In contrast, Ingenol-3-angelate has been shown to reduce the expression of PKCα.[\[3\]](#)

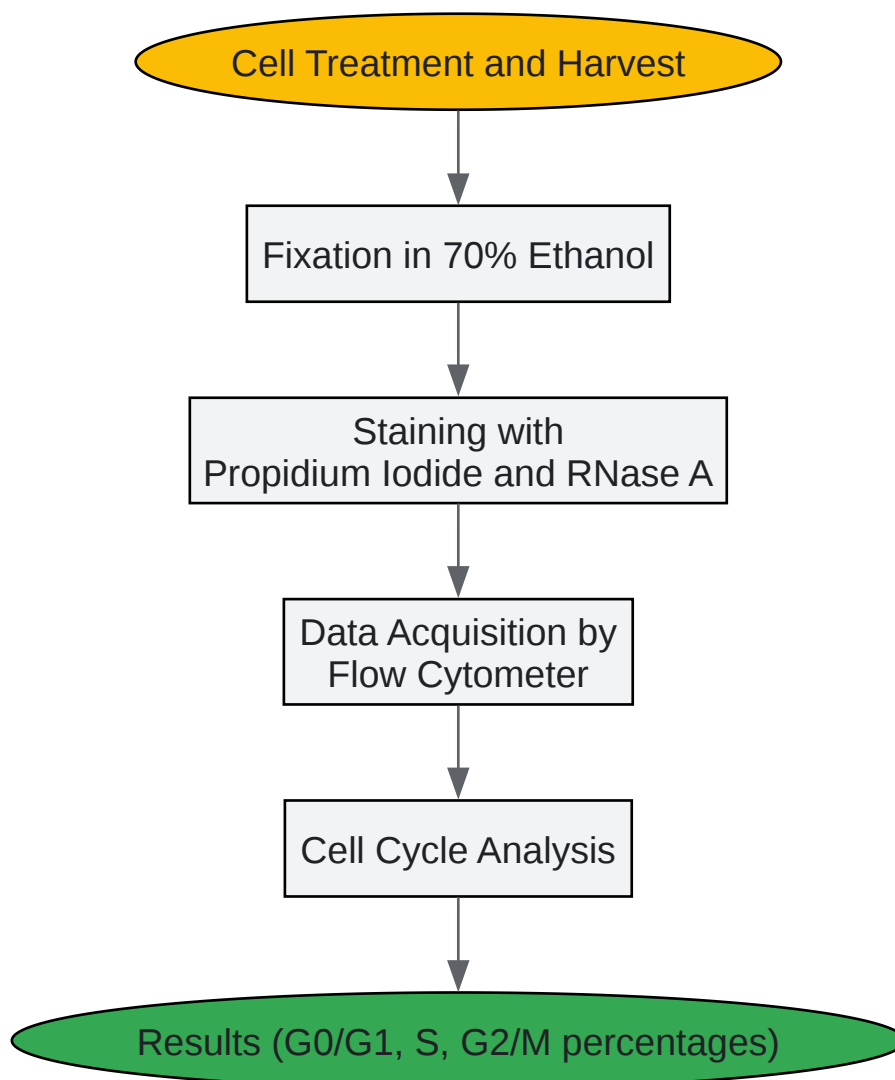












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